

In-Depth Technical Guide to the Crystal Structure of 1,1'-Dibromoferrocene

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Compound of Interest

Compound Name: 1,1'-Dibromoferrocene

Cat. No.: B15746753

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the crystal structure of 1,1'-dibromoferrocene, a key organometallic compound with applications in synthesis and materials science. The document details the crystallographic parameters, molecular geometry, and experimental protocols for its synthesis and structural determination, offering valuable insights for researchers in medicinal chemistry and materials science.

Core Crystallographic Data

The crystal structure of 1,1'-dibromoferrocene was determined by single-crystal X-ray diffraction at a temperature of 100 K. The compound crystallizes in the monoclinic space group $P2_1$, indicating a non-centrosymmetric arrangement in the solid state.^[1] The crystallographic data and refinement parameters are summarized in the table below.

Parameter	Value
Empirical Formula	C ₁₀ H ₈ Br ₂ Fe
Formula Weight	343.82
Temperature	100(2) K
Wavelength	0.71073 Å
Crystal System	Monoclinic
Space Group	P2 ₁
Unit Cell Dimensions	
a	5.857(2) Å
b	10.999(4) Å
c	8.322(3) Å
α	90°
β	106.69(3)°
γ	90°
Volume	513.2(3) Å ³
Z	2
Density (calculated)	2.224 Mg/m ³
Absorption Coefficient	9.255 mm ⁻¹
F(000)	328
Data Collection & Refinement	
Crystal Size	0.30 x 0.20 x 0.15 mm ³
θ range for data collection	2.24 to 28.32°
Index ranges	-7 ≤ h ≤ 7, -14 ≤ k ≤ 14, -11 ≤ l ≤ 10
Reflections collected	5220

Independent reflections	2439 [R(int) = 0.0454]
Completeness to $\theta = 28.32^\circ$	99.8 %
Refinement method	Full-matrix least-squares on F^2
Data / restraints / parameters	2439 / 1 / 137
Goodness-of-fit on F^2	1.045
Final R indices [$I > 2\sigma(I)$]	R1 = 0.0320, wR2 = 0.0733
R indices (all data)	R1 = 0.0383, wR2 = 0.0762
Absolute structure parameter	0.43(2)
Largest diff. peak and hole	1.127 and -0.592 e.Å ⁻³

Molecular Structure and Geometry

The molecular structure of 1,1'-dibromoferrocene reveals an eclipsed conformation of the two cyclopentadienyl (Cp) rings. This conformation forces the two bromine substituents into close proximity, with a measured Br...Br distance of 3.6172 (6) Å.^[1] The pseudo-torsion angle between the two bromine atoms, defined by the centroids of the two Cp rings, is a mere 1.55 (1)°. This steric hindrance results in the bromine atoms being pushed slightly out of the plane of their respective cyclopentadienyl rings.

Selected Bond Lengths and Angles

The following table summarizes key bond lengths and angles within the 1,1'-dibromoferrocene molecule.

Bond/Angle	**Length (Å) / Angle (°) **
Bond Lengths	
Fe-C(1)	2.034(4)
Fe-C(2)	2.046(4)
Fe-C(3)	2.053(4)
Fe-C(4)	2.043(4)
Fe-C(5)	2.033(4)
Fe-C(6)	2.039(4)
Fe-C(7)	2.037(4)
Fe-C(8)	2.046(4)
Fe-C(9)	2.051(4)
Fe-C(10)	2.036(4)
Br(1)-C(1)	1.860(4)
Br(2)-C(6)	1.862(4)
C-C (average in Cp rings)	1.421(7)
Bond Angles	
C(5)-C(1)-C(2)	108.3(4)
C(1)-C(2)-C(3)	108.1(4)
C(2)-C(3)-C(4)	107.7(4)
C(3)-C(4)-C(5)	108.1(4)
C(4)-C(5)-C(1)	107.8(4)
C(10)-C(6)-C(7)	108.2(4)
C(6)-C(7)-C(8)	108.1(4)
C(7)-C(8)-C(9)	107.8(4)

C(8)-C(9)-C(10)	108.0(4)
C(9)-C(10)-C(6)	107.9(4)
Torsion Angles	
C(2)-C(1)-Br(1)···Br(2)	-178.9(3)
C(7)-C(6)-Br(2)···Br(1)	179.3(3)

Experimental Protocols

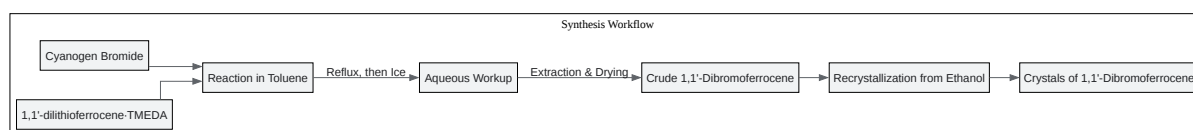
Synthesis of 1,1'-Dibromoferrocene

1,1'-Dibromoferrocene can be synthesized from 1,1'-dilithioferrocene tetramethylethylenediamine (TMEDA) complex.

Procedure:

- Suspend solid 1,1'-dilithioferrocene·TMEDA disolvate (2.770 g, 6.437 mmol) in toluene (50 ml).
- Cool the suspension to 195 K under a dry nitrogen atmosphere.
- Add a solution of cyanogen bromide (1.500 g, 14.16 mmol) in toluene (35 ml) via a cannula.
- Stir the mixture overnight, allowing it to gradually warm to ambient temperature.
- Heat the mixture to reflux for 3 hours.
- Pour the reaction mixture over 500 g of ice, which yields a yellow solid.
- Allow the mixture to melt, then separate the toluene layer.
- Dry the toluene layer over MgSO₄ and then in vacuo.
- Dissolve the crude product in a minimum amount of warm ethanol and place it in a freezer overnight.
- Isolate a light-orange solid by filtration, identified as 1,1'-dibromoferrocene.

- For crystallization, layer the filtrate with petroleum ether and allow it to evaporate slowly in air to yield large orange-brown crystals suitable for X-ray crystallography.



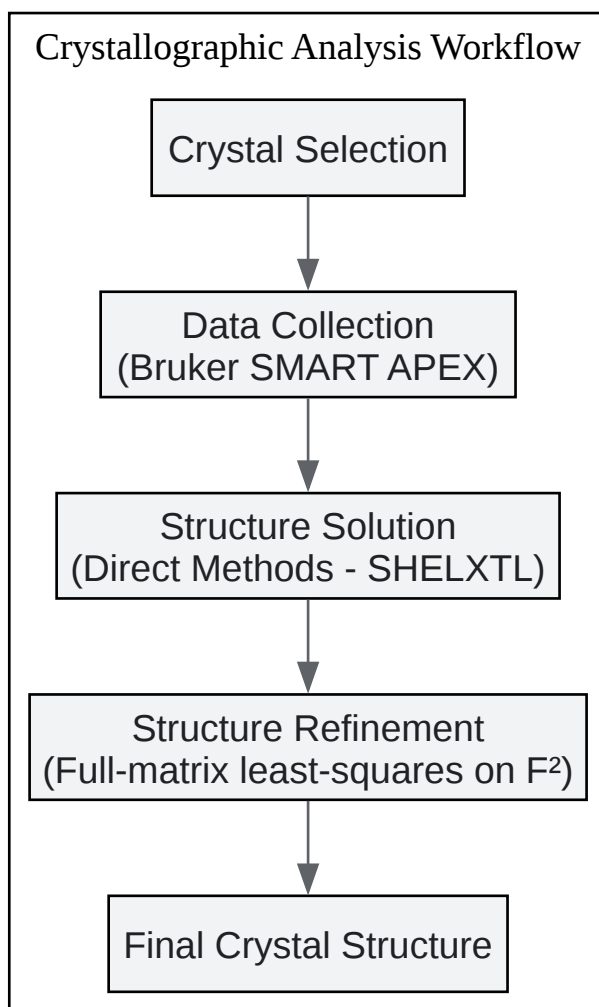
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Caption: Synthetic workflow for 1,1'-dibromoferrocene.

Single-Crystal X-ray Diffraction

Data Collection: A suitable orange-brown crystal was mounted on a glass fiber. Data were collected on a Bruker SMART APEX CCD diffractometer using graphite-monochromated Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$) at 100(2) K. A series of ω and ϕ scans were performed to collect a full sphere of data.

Structure Solution and Refinement: The structure was solved by direct methods and refined by full-matrix least-squares on F^2 using the SHELXTL software package. All non-hydrogen atoms were refined anisotropically. Hydrogen atoms were placed in calculated positions and refined using a riding model.



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Caption: Workflow for the crystal structure analysis.

Conclusion

This guide provides a detailed overview of the crystal structure of 1,1'-dibromoferrocene, supported by comprehensive crystallographic data and experimental protocols. The eclipsed conformation and the resulting steric interactions between the bromine substituents are key structural features. This information is crucial for understanding the reactivity and potential applications of this compound in the design of novel ferrocene-based materials and pharmaceuticals.

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References

- 1. scs.illinois.edu [scs.illinois.edu]
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